

# atriopeptin analog I competitive inhibition constant IC50

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## Compound Focus: atriopeptin analog I

CAS No.: 117038-68-3

Cat. No.: S1819741

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## Confirmed Activity of Atriopeptin Analog I

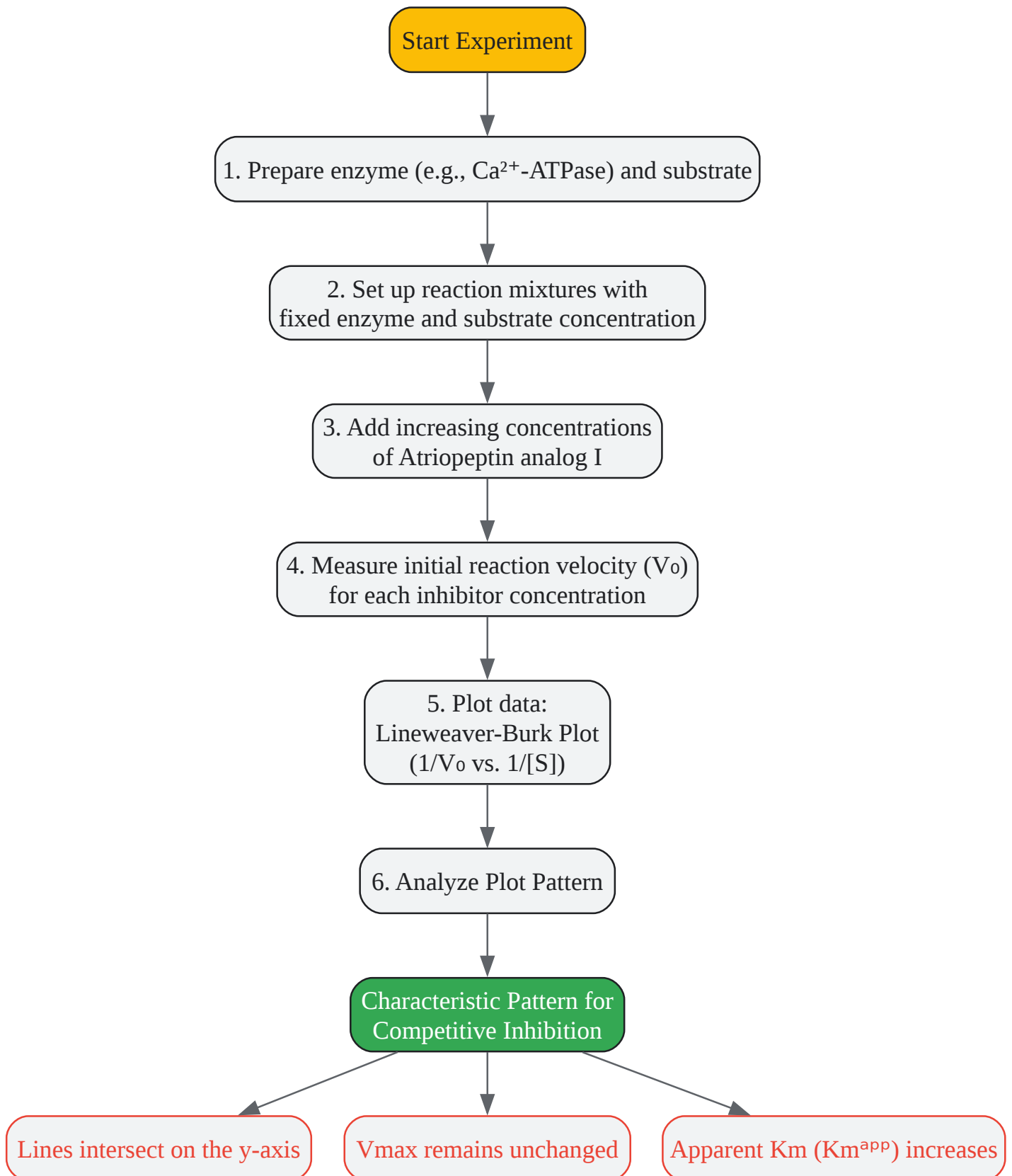
Research indicates that **Atriopeptin I** (residues 127-147 of the rat prepro-ANF sequence) exhibits inhibitory activity. One study demonstrated that it **progressively inhibits calmodulin-dependent human red blood cell membrane Ca<sup>2+</sup>-ATPase activity by up to 20%** at concentrations between 10<sup>-8</sup> M and 10<sup>-6</sup> M [1].

The same study also provides crucial information on structure-activity relationships:

- The C-terminal Phe-Arg-Tyr sequence (residues 148-150) is unnecessary for this inhibitory action on Ca<sup>2+</sup>-ATPase.
- The sequence Ser-Leu-Arg-Arg (residues 123-126) must be cleaved for the atriopeptin to become active in this system.
- The effect on Ca<sup>2+</sup>-ATPase is **calmodulin-independent**, and Atriopeptin I has no effect on red blood cell Na<sup>+</sup>,K<sup>+</sup>-ATPase activity [1].

## Experimental Protocol for Competitive Inhibition

The general methodology for determining whether an inhibitor like **Atriopeptin analog I** is competitive involves enzyme kinetics [2] [3]. Below is a typical workflow. The DOT script visualizes this process and the key characteristics of a competitive inhibitor.



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The diagram above summarizes the experimental workflow and the hallmark signs of competitive inhibition observed in a Lineweaver-Burk plot [2].

## Key Takeaways for Your Guide

Based on the information available, here is a summary you can include in your comparison guide:

Aspect	Finding for Atriopeptin Analog I
Biological Activity	Confirmed inhibitor of human RBC Ca <sup>2+</sup> -ATPase [1].
Potency (IC <sub>50</sub> )	Specific quantitative value <b>not found</b> in search results.
Affinity (K <sub>i</sub> )	Specific quantitative value <b>not found</b> in search results.
Inhibition Type	Data suggests it is <b>not calmodulin-dependent</b> [1]. The exact type (competitive, non-competitive) versus its specific substrate requires experimental determination via the protocol above.
Key Structural Features	Residues 127-128 (Ser-Ser) are crucial; residues 123-126 must be cleaved for activity; C-terminal residues 148-150 are unnecessary [1].

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## References

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